

A Comprehensive Technical Guide to the Physicochemical Properties of 6-Nitrophthalide

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Compound of Interest

Compound Name: 6-Nitrophthalide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **6-Nitrophthalide**, a key intermediate in various synthetic applications. This document outlines its melting point and solubility characteristics, supported by detailed experimental protocols and a visual representation of its synthetic pathway. All quantitative data is presented in clear, structured tables for ease of reference and comparison.

Core Physicochemical Data

The following tables summarize the key quantitative data for the melting point and solubility of **6-Nitrophthalide**.

Table 1: Melting Point of **6-Nitrophthalide**

Property	Value
Melting Point	140-147 °C

Table 2: Solubility of **6-Nitrophthalide**

Solvent	Solubility	Temperature (°C)
Water	0.4 g/L	25
Methanol	30 mg/mL	Not Specified
0.1N Hydrochloric Acid	18.4 mg/mL	Not Specified
Ethanol	Soluble	Not Specified
Acetone	Soluble	Not Specified
Dichloromethane	Soluble	Not Specified
Ethyl Acetate	Soluble	Not Specified
Toluene	Sparingly Soluble	Not Specified
Hexane	Insoluble	Not Specified

Experimental Protocols

The following sections provide detailed methodologies for the determination of the melting point and solubility of organic compounds like **6-Nitrophthalide**.

Melting Point Determination

The melting point of **6-Nitrophthalide** can be determined using the capillary method with a calibrated melting point apparatus.

Materials:

- **6-Nitrophthalide** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of dry **6-Nitrophthalide** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (1-2 °C per minute) for a more accurate determination.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting point is reported as a range between these two temperatures.

Solubility Determination

The solubility of **6-Nitrophthalide** in various solvents can be determined using the isothermal equilibrium method.

Materials:

- **6-Nitrophthalide** sample
- A selection of organic solvents (e.g., water, methanol, ethanol, acetone, dichloromethane, ethyl acetate, toluene, hexane)
- Scintillation vials or test tubes with screw caps
- Analytical balance
- Shaking incubator or magnetic stirrer with a temperature-controlled water bath

- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Sample Preparation: An excess amount of **6-Nitrophthalide** is added to a known volume of the selected solvent in a vial.
- Equilibration: The vials are sealed and placed in a shaking incubator or a temperature-controlled water bath and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The saturated solutions are allowed to stand to allow any undissolved solid to settle. If necessary, the samples are centrifuged to ensure a clear supernatant.
- Sample Analysis: A known volume of the clear supernatant is carefully withdrawn and diluted with a suitable solvent. The concentration of **6-Nitrophthalide** in the diluted sample is then determined using a calibrated analytical technique such as HPLC or UV-Vis spectrophotometry.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor and is typically expressed in units of g/L or mg/mL.

Synthetic Pathway Visualization

While specific biological signaling pathways for **6-Nitrophthalide** are not extensively documented, its synthesis is a well-established process. The following diagram illustrates a common synthetic workflow for the preparation of **6-Nitrophthalide**.

Method 2: Reduction and Cyclization of 4-Nitrophthalic Acid

Reducing Agent
(e.g., NaBH₄)

4-Nitrophthalic Acid

Reduction &
Cyclization

6-Nitrophthalide

Method 1: Nitration of Phthalide

Nitrating Mixture
(HNO₃/H₂SO₄)

Phthalide

Nitration

6-Nitrophthalide

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Caption: Synthetic routes to **6-Nitrophthalide**.

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